

Ethenyl Formate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyl formate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of ethenyl formate, also known as **vinyl formate**. It covers its fundamental chemical identity, physicochemical properties, synthesis protocols, and reactivity, with a focus on its applications in polymer science and as a synthetic building block relevant to the pharmaceutical and materials science fields.

Chemical Identity and Synonyms

The compound with the chemical formula $C_3H_4O_2$ is formally known by its IUPAC name, ethenyl formate.^{[1][2]} However, it is more commonly referred to in literature and commerce as **vinyl formate**.^{[2][3]} A comprehensive list of its synonyms is provided in the table below.

Identifier Type	Identifier
IUPAC Name	ethenyl formate[1][2]
Common Name	Vinyl formate[2][3]
CAS Number	692-45-5[2][3]
Synonyms	Formic acid, vinyl ester; Vinyl methanoate; Formic acid, ethenyl ester; Ethenyl methanoate[2][4]
EC Number	211-730-6[2][3]
UNII	LFS2HF6ZYT[2][3]

Physicochemical Properties

Ethenyl formate is a colorless liquid.[3] Its key physicochemical properties are summarized in the table below, providing essential data for laboratory and industrial applications.

Property	Value
Molecular Formula	C ₃ H ₄ O ₂ [3][5]
Molar Mass	72.06 g/mol [2][3]
Density	0.963 g/cm ³ [3]
Boiling Point	46.8–47.0 °C[3]
Refractive Index (n _{20/D})	1.387[5][6]
InChI	InChI=1S/C3H4O2/c1-2-5-3-4/h2-3H,1H2[2]
SMILES	C=COC=O[2][3]

Synthesis of Ethenyl Formate

Ethenyl formate can be synthesized through several routes, primarily involving the introduction of a vinyl group to formic acid or the formylation of a vinyl precursor.

Experimental Protocols

Protocol 1: Transesterification (Vinyl Interchange)

This method involves the reaction of a readily available vinyl ester, such as vinyl acetate, with formic acid.^[1] The reaction is an equilibrium process where the acetate group is exchanged for a formate group.^[1]

- Reactants: Vinyl acetate and formic acid.
- Catalyst: A mercury(II) salt is often used to facilitate the reaction, though other catalysts can be employed.
- Procedure:
 - Combine vinyl acetate and a molar excess of formic acid in a reaction vessel.
 - Add a catalytic amount of mercury(II) acetate.
 - Heat the mixture under reflux. The progress of the reaction can be monitored by gas chromatography.
 - Upon completion, the desired ethenyl formate is separated from the resulting acetic acid and unreacted starting materials by fractional distillation.

Protocol 2: Vapor-Phase Reaction of Acetylene and Formic Acid

A continuous process for producing ethenyl formate involves the vapor-phase reaction of acetylene with formic acid over a solid catalyst.^[7]

- Reactants: Acetylene gas and formic acid vapor.
- Catalyst: A common catalyst is zinc acetate supported on activated charcoal pellets.^[7]
- Procedure:
 - A gaseous mixture of acetylene and formic acid, often with a small amount of acetic anhydride to improve yield and catalyst stability, is prepared.^[7]

- The reactant gas mixture is passed through a heated reactor tube containing the catalyst bed.
- The reaction is typically carried out at temperatures between 170 °C and 210 °C.[7]
- The product stream exiting the reactor is cooled to condense the ethenyl formate and other condensable components.
- The liquid product is then purified by distillation to separate ethenyl formate from byproducts and unreacted formic acid.[7]

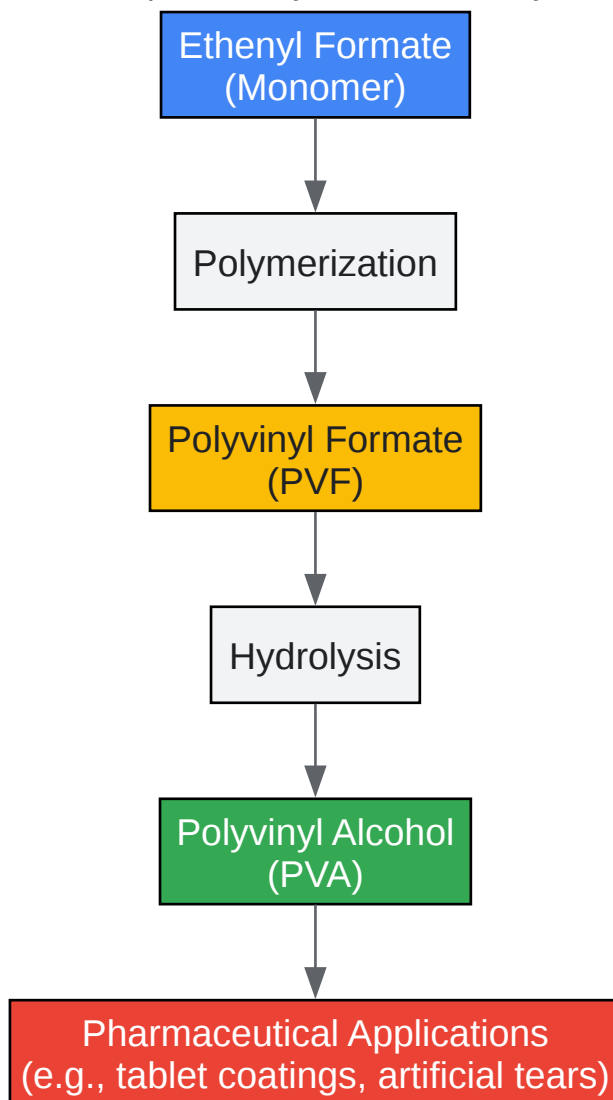
Chemical Reactivity and Applications

The reactivity of ethenyl formate is characterized by the distinct functionalities of its vinyl group and formate ester.[1] The vinyl group is susceptible to addition and polymerization reactions, while the formate ester can undergo hydrolysis and substitution.[1]

Polymerization

A primary application of ethenyl formate is its use as a monomer in polymer science.[1] It readily undergoes free-radical polymerization to produce **polyvinyl formate** (PVF). This polymer is a key intermediate in the production of polyvinyl alcohol (PVA), a polymer with numerous applications in the pharmaceutical industry, including as a film coating, a binder in tablets, and a viscosity-increasing agent in ophthalmic solutions.[1][8] The hydrolysis of **polyvinyl formate** to polyvinyl alcohol is often more rapid and can be achieved under milder conditions than the hydrolysis of polyvinyl acetate.[7]

Logical Relationship of Ethenyl Formate in Polymer Synthesis

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Caption: Logical workflow from ethenyl formate to its pharmaceutical applications.

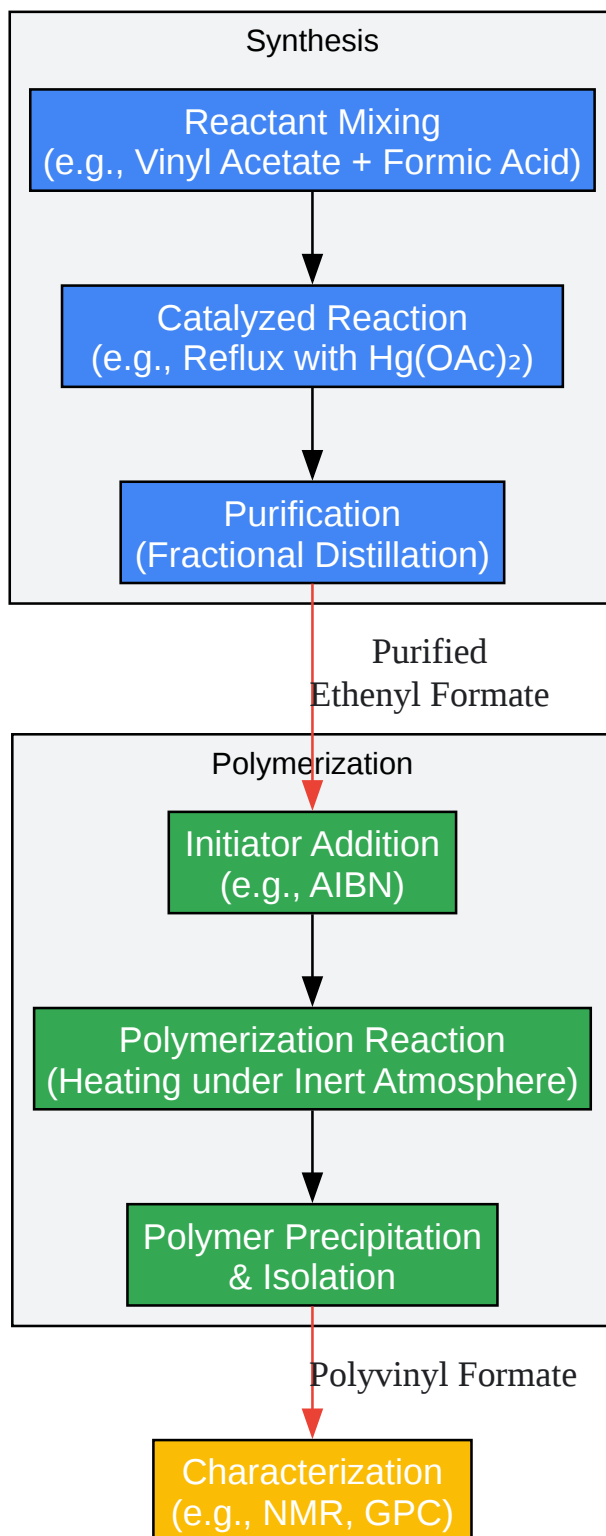
Synthetic Intermediate

In organic synthesis, ethenyl formate serves as a versatile building block.^[1] It can act as a vinylating agent and is a precursor for the synthesis of more complex molecules.^[1] Its dual functionality allows for a range of chemical transformations, including oxidation to formic acid, reduction to vinyl alcohol and formic acid, and substitution reactions at the formate group.^[1]

Experimental Workflows

The synthesis and subsequent use of ethenyl formate in a research setting typically follow a structured workflow. The diagram below illustrates a general experimental workflow for the synthesis and polymerization of ethenyl formate.

Experimental Workflow: Ethenyl Formate Synthesis and Polymerization

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Caption: General workflow for the synthesis and polymerization of ethenyl formate.

Conclusion

Ethenyl formate is a valuable and reactive monomer with significant applications in polymer chemistry, particularly as a precursor to polyvinyl alcohol. Its synthesis can be achieved through various established protocols, each with its own advantages. For researchers and professionals in drug development and materials science, understanding the properties, synthesis, and reactivity of ethenyl formate is crucial for leveraging its potential in creating advanced materials and functional polymers.

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- To cite this document: BenchChem. [Ethenyl Formate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057145#ethenyl-formate-iupac-name-and-synonyms]

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